

# Acetophenone 2,4-Dinitrophenylhydrazone: A Comprehensive Technical Guide

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Acetophenone 2,4dinitrophenylhydrazone

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This technical guide provides an in-depth overview of **Acetophenone 2,4-dinitrophenylhydrazone**, a prominent derivative of acetophenone. The document details its chemical and physical properties, provides a comprehensive experimental protocol for its synthesis and characterization, and explores its current standing in scientific research, with a particular focus on its potential applications in drug development.

## **Core Compound Identification**

CAS Number: 1677-87-8[1]

Molecular Formula: C14H12N4O4[1]

Molecular Weight: 300.27 g/mol [1]

IUPAC Name: 2,4-dinitro-N-[(E)-1-phenylethylideneamino]aniline[1]

## **Quantitative Data Summary**

The following table summarizes the key quantitative data for **Acetophenone 2,4-dinitrophenylhydrazone**.



Property	Value	Reference
Molecular Weight	300.27 g/mol	[1]
CAS Number	1677-87-8	[1]
Melting Point	240-250 °C (Varies with isomeric form)	[2]

## **Spectroscopic and Analytical Data**

This table outlines the key spectroscopic data for the characterization of **Acetophenone 2,4-dinitrophenylhydrazone**.

Technique	Key Data Points	Reference
<sup>13</sup> C NMR	Peaks at approximately 26.5, 128.2, 128.5, 133.0, 137.1, 198.1 ppm (for the acetophenone precursor).	[3]
<sup>1</sup> H NMR	Peaks at approximately 2.61 (s, 3H), 7.45-7.49 (m, 2H), 7.55-7.59 (m, 1H), 7.96-7.98 (m, 2H) ppm (for the acetophenone precursor).	[4]
Mass Spectrometry (GC-MS)	Molecular ion peak at m/z 300.	[1]
UV-Visible Spectroscopy	Absorption maxima are typically observed in the range of 355-385 nm.	

# **Experimental Protocols Synthesis of Acetophenone 2,4-Dinitrophenylhydrazone**

This protocol details a standard laboratory procedure for the synthesis of **Acetophenone 2,4-dinitrophenylhydrazone**.



#### Materials:

- 2,4-Dinitrophenylhydrazine
- Concentrated Sulfuric Acid
- Methanol
- Acetophenone
- Ice bath
- Round bottom flask (100 mL)
- · Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel)
- Recrystallization solvent (e.g., ethanol)

#### Procedure:

- In a 100 mL round bottom flask equipped with a magnetic stir bar, suspend 1 equivalent of 2,4-dinitrophenylhydrazine in 10 mL of methanol.
- Place the flask in an ice bath and stir the suspension.
- Slowly add 2 mL of concentrated sulfuric acid dropwise to the cooled and stirred suspension.
   This should result in the formation of a pale yellow solution.
- To this solution, add 1.04 equivalents of acetophenone dissolved in a minimal amount of methanol.
- Continue stirring the reaction mixture. The formation of a precipitate indicates the progress of the reaction. Allow the reaction to proceed for 24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- After the reaction is complete, collect the crude product by vacuum filtration.



- Purify the crude product by recrystallization from a suitable solvent, such as hot ethanol.
- Wash the recrystallized product with cold ethanol and dry to obtain the purified **Acetophenone 2,4-dinitrophenylhydrazone**.

Expected Yield:

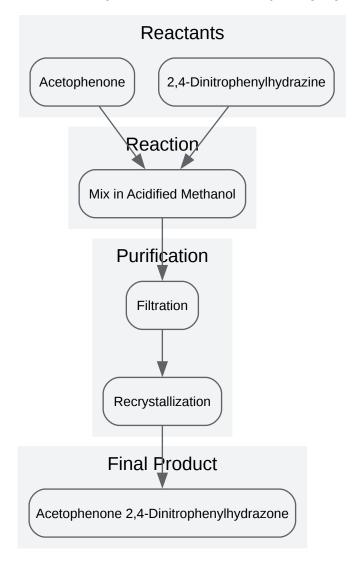
The yields for the synthesis of dinitrophenylhydrazone derivatives are typically in the range of 60-92%.[5]

# Visualized Workflows and Pathways Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **Acetophenone 2,4-dinitrophenylhydrazone**.



### Synthesis of Acetophenone 2,4-Dinitrophenylhydrazone



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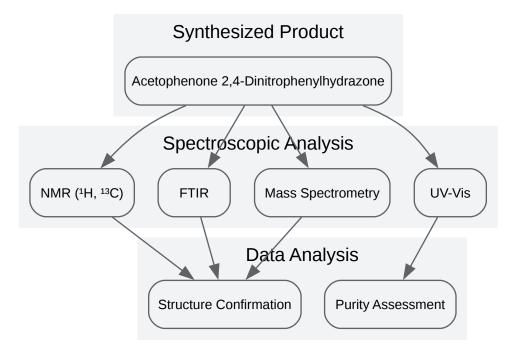
Caption: A flowchart of the synthesis of **Acetophenone 2,4-dinitrophenylhydrazone**.

### **Characterization Workflow**

This diagram outlines the typical workflow for the characterization of the synthesized product.



### Characterization of Acetophenone 2,4-Dinitrophenylhydrazone



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Caption: A workflow for the characterization of the synthesized product.

## **Biological and Pharmacological Activities**

The broader class of hydrazones has been reported to exhibit a wide range of pharmacological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer properties.

[5] However, specific studies on the biological activities of **Acetophenone 2,4-dinitrophenylhydrazone** are not extensively documented in the current literature. While some dinitrophenylhydrazone derivatives have been investigated for their antimicrobial and anticancer potential, dedicated research on the acetophenone derivative is required to elucidate its specific pharmacological profile. This presents an area of opportunity for further investigation by researchers in drug discovery and development.

## Conclusion

**Acetophenone 2,4-dinitrophenylhydrazone** is a well-characterized compound with established methods for its synthesis and analysis. While the broader family of hydrazones shows significant promise in medicinal chemistry, the specific biological activities of this



particular derivative remain an under-explored area of research. This technical guide provides the foundational chemical and procedural information necessary for researchers to further investigate the potential applications of **Acetophenone 2,4-dinitrophenylhydrazone**, particularly in the realm of drug development.

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